

# (S)-1-(tetrahydrofuran-2-yl)ethanone material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: (S)-1-(tetrahydrofuran-2-yl)ethanone

Cat. No.: B139392

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An In-Depth Technical Guide to the Material Safety Data Sheet for **(S)-1-(tetrahydrofuran-2-yl)ethanone**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for all chemical reagents is paramount. This guide provides a detailed analysis of the Material Safety Data Sheet (MSDS), now more commonly known as the Safety Data Sheet (SDS), for **(S)-1-(tetrahydrofuran-2-yl)ethanone**. The information presented herein is aggregated from publicly available safety documents to ensure a thorough overview.

## Section 1: Identification

- Product Name: **(S)-1-(tetrahydrofuran-2-yl)ethanone**
- CAS Number: 22047-24-1
- Synonyms: (S)-2-Acetyltetrahydrofuran


## Section 2: Hazard(s) Identification

**(S)-1-(tetrahydrofuran-2-yl)ethanone** is classified as a flammable liquid. It is crucial to handle this compound in a well-ventilated area and away from any potential sources of ignition.

GHS Classification:

Category	Classification
Flammable liquids	Category 3

## Label Elements:

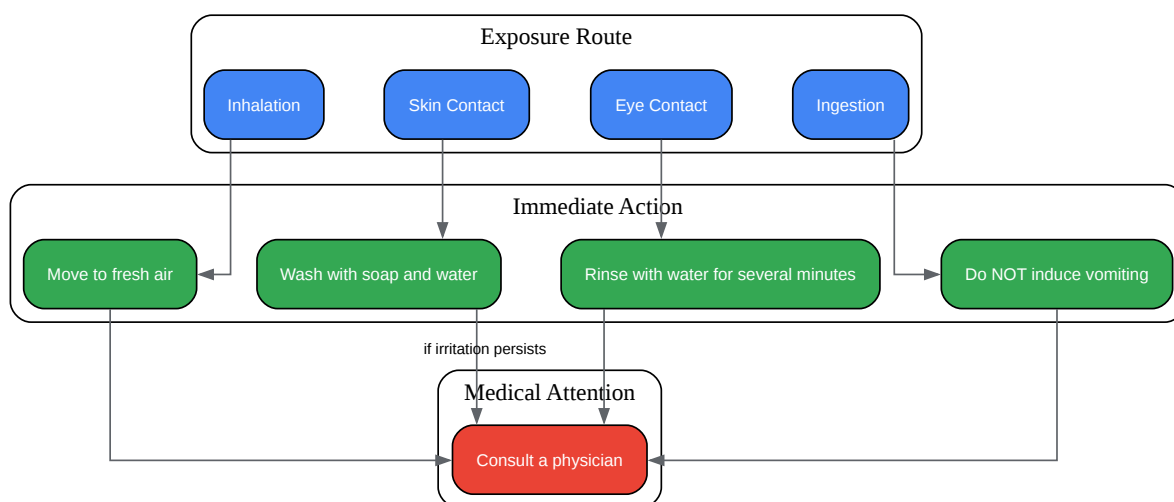
- Pictogram:
  -  alt text
- Signal Word: Warning
- Hazard Statement(s):
  - H226: Flammable liquid and vapor.
- Precautionary Statement(s):
  - P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking.
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.
  - P370+P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.
  - P403+P235: Store in a well-ventilated place. Keep cool.
  - P501: Dispose of contents/container to an approved waste disposal plant.

## Section 3: Composition/Information on Ingredients

Component	CAS Number	Concentration
(S)-1-(tetrahydrofuran-2-yl)ethanone	22047-24-1	≥95%

## Section 4: First-Aid Measures

A clear and logical workflow for immediate response to exposure is critical. The following diagram outlines the recommended first-aid procedures.



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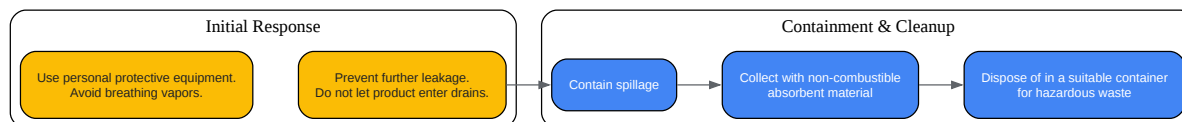
Caption: First-aid workflow for exposure to **(S)-1-(tetrahydrofuran-2-yl)ethanone**.

## Section 5: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Carbon oxides are expected to be the primary hazardous decomposition products.
- Protective Equipment: Firefighters should use standard protective equipment, including a self-contained breathing apparatus.

## Section 6: Accidental Release Measures

The protocol for managing a spill is outlined in the following workflow diagram.



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Caption: Workflow for the safe cleanup of an accidental release.

## Section 7: Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Keep away from sources of ignition.
- Storage: Keep the container tightly closed in a dry and well-ventilated place. Containers that are opened must be carefully resealed and kept upright to prevent leakage.

## Section 8: Exposure Controls/Personal Protection

- Engineering Controls: Ensure adequate ventilation, especially in confined areas.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Safety glasses with side-shields conforming to EN166.
  - Skin Protection: Handle with gloves.
  - Respiratory Protection: Use a respirator if exposure limits are exceeded or if irritation is experienced.

## Section 9: Physical and Chemical Properties

Property	Value
Appearance	Colorless to light yellow liquid
Odor	No data available
Boiling Point	168-170 °C (334-338 °F)
Flash Point	57 °C (135 °F) - closed cup
Density	1.03 g/cm <sup>3</sup> at 25 °C (77 °F)

## Section 10: Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, and sparks.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, forms carbon oxides.

## Section 11: Toxicological Information

- Acute Toxicity: No data available.
- Skin Corrosion/Irritation: No data available.
- Serious Eye Damage/Eye Irritation: No data available.
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available.
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity (Single Exposure): No data available.

- Specific Target Organ Toxicity (Repeated Exposure): No data available.
- Aspiration Hazard: No data available.

## Section 12: Ecological Information

- Toxicity: No data available.
- Persistence and Degradability: No data available.
- Bioaccumulative Potential: No data available.
- Mobility in Soil: No data available.

## Section 13: Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.

## Section 14: Transport Information

Regulation	UN Number	Proper Shipping Name	Class	Packing Group
DOT	UN 1224	KETONES, LIQUID, N.O.S. ((S)-2-Acetyltetrahydrofuran)	3	III
IATA	UN 1224	Ketones, liquid, n.o.s. ((S)-2-Acetyltetrahydrofuran)	3	III
IMDG	UN 1224	KETONES, LIQUID, N.O.S. ((S)-2-Acetyltetrahydrofuran)	3	III

## Section 15: Regulatory Information

This safety data sheet complies with the requirements of Regulation (EC) No. 1907/2006.

## Section 16: Other Information

The information provided in this guide is based on the present state of our knowledge. It is intended to describe the product for the purposes of health, safety, and environmental requirements only. It should not therefore be construed as guaranteeing any specific property of the product.

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